

Scandium (III) Sulfide (Sc₂S₃): A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Scandium sulfide

CAS No.: 12166-29-9

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This guide provides a detailed examination of the chemical and physical properties of Scandium (III) Sulfide (Sc₂S₃), a noteworthy inorganic compound. The following sections present its fundamental characteristics, including its chemical formula and molar mass, alongside a summary of its key quantitative data and a foundational synthesis protocol.

Core Chemical Identity

Scandium (III) sulfide is an inorganic compound composed of the rare earth metal scandium and sulfur.^[1] Its chemical formula is Sc₂S₃.^{[1][2]} This formula indicates that in each molecule of the compound, there are two atoms of scandium and three atoms of sulfur. The molar mass of scandium (III) sulfide is approximately 186.11 g/mol.^{[1][3][4][5]}

Quantitative Data Summary

A compilation of the key physical and chemical properties of Scandium (III) Sulfide is presented in the table below for straightforward reference and comparison.

Property	Value	References
Chemical Formula	Sc ₂ S ₃	[1][2]
Molar Mass	186.11 g/mol	[1][3][4][5]
Appearance	Yellow solid/crystals or black powder	[1][2][3][5]
Density	2.91 g/cm ³	[1][5]
Melting Point	1775 °C	[1][5]
Crystal Structure	Orthorhombic	[2][6]
CAS Number	12166-29-9	[1][2][4]

Synthesis Protocol: Hydrogen Sulfide Route

A common and established method for the synthesis of Scandium (III) Sulfide involves the reaction of scandium (III) oxide with hydrogen sulfide gas at elevated temperatures.[2]

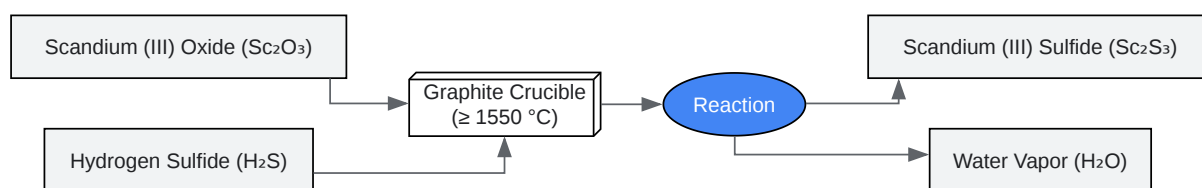
Methodology:

- **Reactant Preparation:** Scandium (III) oxide (Sc₂O₃) is placed within a graphite crucible.
- **Reaction Conditions:** The crucible containing the scandium oxide is heated to a temperature of 1550 °C or higher.
- **Gaseous Introduction:** A continuous stream of hydrogen sulfide (H₂S) gas is passed over the heated scandium oxide.
- **Reaction Duration:** The reaction is typically allowed to proceed for a period of 2 to 3 hours to ensure complete conversion.
- **Product Formation:** The hydrogen sulfide reacts with the scandium oxide to form scandium (III) sulfide and water vapor, as depicted in the following reaction: $\text{Sc}_2\text{O}_3(\text{s}) + 3\text{H}_2\text{S}(\text{g}) \rightarrow \text{Sc}_2\text{S}_3(\text{s}) + 3\text{H}_2\text{O}(\text{g})$

- Purification (Optional but Recommended): The resulting crude Sc_2S_3 can be further purified through chemical vapor transport. This process is generally carried out at 950 °C with iodine serving as the transporting agent.[2]

Logical Relationship: Synthesis Pathway

The logical progression of the synthesis of Scandium (III) Sulfide from its oxide precursor can be visualized as a straightforward workflow.



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Caption: Synthesis workflow for Scandium (III) Sulfide.

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- To cite this document: BenchChem. [Scandium (III) Sulfide (Sc_2S_3): A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at:

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